

An In-depth Technical Guide to [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol

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Compound of Interest

Compound Name: (2-Imidazol-1-yl-phenyl)methanol

Cat. No.: B151180

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A Note on Nomenclature: The initial query for "**(2-Imidazol-1-yl-phenyl)methanol**" was ambiguous regarding the substitution pattern on the phenyl ring. This guide focuses on the para-substituted isomer, [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol (CAS Number: 103573-92-8), for which more comprehensive data is publicly available.

This technical guide provides a detailed overview of [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol, a compound of interest for researchers, scientists, and professionals in drug development. It covers key identifiers, physicochemical properties, a detailed synthesis protocol, and potential applications.

Compound Identification and Properties

[4-(1H-Imidazol-1-ylmethyl)phenyl]methanol is a white to off-white crystalline powder.^[1] It has garnered attention in pharmaceutical research for its potential as a ligand for specific receptors in the central nervous system.^[1]

Chemical Identifiers

A comprehensive list of identifiers for [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol is provided in the table below.

Identifier Type	Value
CAS Number	103573-92-8
Molecular Formula	C ₁₁ H ₁₂ N ₂ O
Molecular Weight	188.23 g/mol
IUPAC Name	[4-(1H-Imidazol-1-ylmethyl)phenyl]methanol
Synonyms	[4-(1H-Imidazol-1-ylmethyl)phenyl]methanol 97%; 4-[(1H-Imidazol-1-yl)methyl]benzyl alcohol; 1-[4-(Hydroxymethyl)benzyl]-1H-imidazole; {4-[(1H-Imidazol-1-yl)methyl]phenyl}methanol97%
InChI	InChI=1S/C11H12N2O/c14-8-11-3-1-10(2-4-11)7-13-6-5-12-9-13/h1-6,9,14H,7-8H2
InChIKey	FSLVBXCLXDGFRE-UHFFFAOYSA-N
Canonical SMILES	C1=CC(=CC=C1CN2C=CN=C2)CO

Physicochemical Properties

The key physicochemical properties of [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol are summarized in the following table for easy reference.

Property	Value
Melting Point	65 °C[1]
Boiling Point	400.7 °C at 760 mmHg[1]
Flash Point	196.1 °C[1]
Density	1.13 g/cm ³ [1]
Vapor Pressure	3.86E-07 mmHg at 25°C[1]
Refractive Index	1.592[1]
Solubility	Not readily available
Appearance	White to off-white crystalline powder[1]

Safety and Handling

The compound is classified with the hazard code Xi (Irritant).[1] Precautionary statements include S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice) and S39 (Wear eye/face protection).[1] For detailed safety information, it is recommended to consult the full Safety Data Sheet (SDS).

Synthesis of [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol

The synthesis of [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol can be achieved through the reaction of imidazole with a suitable benzyl halide derivative. A general experimental protocol is outlined below.

Experimental Protocol

Materials:

- Imidazole
- 4-(chloromethyl)benzyl alcohol or 4-(bromomethyl)benzyl alcohol

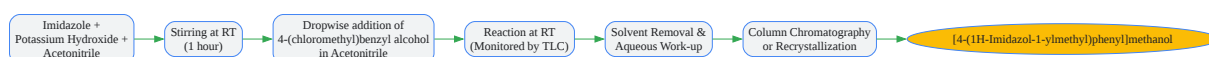
- Potassium hydroxide (KOH) or other suitable base
- Acetonitrile or other appropriate solvent

Procedure:

- Preparation of the Reaction Mixture: In a two-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser, dissolve imidazole and powdered potassium hydroxide in acetonitrile.
- Stirring: Stir the mixture at room temperature for approximately one hour to facilitate the formation of the imidazolid anion.
- Addition of Benzyl Halide: Dissolve 4-(chloromethyl)benzyl alcohol (or the corresponding bromo-derivative) in acetonitrile and add it dropwise to the reaction mixture.
- Reaction: Stir the resulting mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion of the reaction, the solvent is typically removed under reduced pressure. The residue is then partitioned between water and an organic solvent (e.g., ethyl acetate). The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated to yield the crude product.
- Purification: The crude product can be further purified by column chromatography on silica gel or by recrystallization to obtain pure [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol.



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Synthesis Workflow for [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol

Applications in Research and Drug Development

[4-(1H-Imidazol-1-ylmethyl)phenyl]methanol serves as a valuable building block in the synthesis of more complex pharmaceutical compounds.^[1] Its structural motif, containing both an imidazole ring and a benzyl alcohol, makes it a versatile intermediate.

Imidazole derivatives, in general, are of significant interest in medicinal chemistry due to their wide range of pharmacological activities. They are known to interact with various biological targets. While specific signaling pathways for [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol are not extensively documented, its potential as a ligand for receptors in the central nervous system suggests its utility in the development of treatments for neurological disorders.^[1]

Conclusion

This technical guide has provided a comprehensive overview of [4-(1H-Imidazol-1-ylmethyl)phenyl]methanol, including its chemical identifiers, physicochemical properties, a detailed synthesis protocol, and potential applications. The provided data and workflow diagrams are intended to support researchers and professionals in the fields of chemistry and drug development in their work with this and related compounds. Further research into the biological activity and mechanism of action of this compound is warranted to fully elucidate its therapeutic potential.

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References

- 1. Cas 103573-92-8,[4-(1H-IMIDAZOL-1-YLMETHYL)PHENYL]METHANOL | lookchem [lookchem.com]
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